

# Application Notes and Protocols for Creosote Treatment of Wood Utility Poles

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Creosote

Cat. No.: B1164894

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Creosote**, a complex mixture of coal-tar distillates, has been a cornerstone of wood preservation for over a century, particularly for critical infrastructure components like utility poles. Its broad-spectrum efficacy against fungi, insects, and marine borers ensures the longevity and reliability of wooden poles in diverse environmental conditions.[1][2] This document provides detailed application notes and experimental protocols for the **creosote** treatment of wood utility poles, adhering to industry best practices and standards set forth by the American Wood Protection Association (AWPA).

The primary method for impregnating wood poles with **creosote** is the full-cell (Bethel) pressure process. This method is designed to achieve maximum retention of the preservative within the wood structure.[3][4] Proper pre-treatment conditioning of the wood is critical for effective preservative penetration and retention, with methods such as Boultonizing (boiling-under-vacuum) being employed for green or partially seasoned poles.[5]

These protocols are intended to provide a framework for researchers and professionals to understand and replicate the **creosote** treatment process for experimental and developmental purposes. Adherence to the specific requirements of the latest AWPA standards is paramount for ensuring the quality and performance of treated wood products.

## Data Presentation: Preservative Retention and Penetration Requirements

The efficacy of **creosote** treatment is primarily determined by the final retention and penetration of the preservative in the wood. These parameters are dictated by the AWPAs Use Category System, which classifies the severity of the intended service environment. Utility poles fall under Use Category 4 (UC4), which is further subdivided based on the criticality of the component and the decay hazard. The following tables summarize the minimum **creosote** retention and penetration requirements for common wood species used for utility poles as specified in AWPAs Standard U1.

Table 1: AWPAs Minimum **Creosote** Retention Requirements for Utility Poles (UC4B)

Wood Species	AWPA Use Category	Minimum Creosote Retention (pcf)	Assay Zone (inches from surface)
Southern Pine	UC4B	7.5 or 9.0	0.5 to 2.0
Douglas Fir	UC4B	9.0 or 12.0	0.25 to 1.0
Western Red Cedar	UC4B	20.0	0.1 to 0.6

Note: Retention requirements can vary based on the specific commodity specification and the service conditions. Users should always consult the latest edition of the AWPAs Book of Standards for definitive values.

Table 2: AWPAs Minimum **Creosote** Penetration Requirements for Utility Poles

Wood Species	Minimum Penetration Requirement
Southern Pine	2.5 inches or 85% of sapwood
Douglas Fir	0.75 inches and 85% of sapwood
Western Red Cedar	0.5 inches

Note: Penetration requirements are crucial for establishing a protective barrier against biodeterioration. The method of measurement and specific criteria are detailed in AWWA Standard T1.

## Experimental Protocols

The following protocols detail the primary stages of **creosote** treatment for wood utility poles, from pre-treatment conditioning to the pressure impregnation process and post-treatment analysis.

### Protocol 1: Pre-Treatment Conditioning of Wood Poles via Boultonizing

Objective: To reduce the moisture content of green or partially air-seasoned wood poles to a level suitable for effective **creosote** impregnation.

Apparatus:

- High-pressure treatment cylinder (autoclave) with heating and vacuum capabilities
- Tram cars for loading poles into the cylinder
- Condenser and collection tank for removed water
- Temperature and pressure sensors
- Increment borer for moisture content sampling

Procedure:

- Loading: Load the wood poles onto tram cars and move them into the treatment cylinder.
- Initial Setup: Seal the cylinder door and fill the cylinder with **creosote** at a temperature between 190°F and 210°F (88°C to 99°C).
- Vacuum Application: Apply a vacuum of at least 22 inches of mercury (Hg) to the cylinder.

- **Boiling Under Vacuum:** Maintain the **creosote** temperature and vacuum. The reduced pressure will cause the water within the wood to boil at a lower temperature, preventing cellular damage. Water vapor removed from the wood is collected in the condenser.
- **Monitoring:** Continuously monitor the rate of water removal. The duration of the Boultonizing process is determined by the initial moisture content of the wood and the desired final moisture content. This can range from 10 to over 50 hours.
- **Completion:** The process is complete when the rate of water removal falls below a predetermined threshold, indicating that the target moisture content has been reached.
- **Transition to Treatment:** Once conditioning is complete, the cylinder can be transitioned to the pressure treatment phase.

## Protocol 2: Full-Cell (Bethel) Creosote Pressure Treatment

Objective: To achieve maximum retention of **creosote** in the conditioned wood poles.

Apparatus:

- High-pressure treatment cylinder (autoclave)
- Pressure pumps
- Vacuum pumps
- **Creosote** storage and working tanks with heating coils
- Temperature and pressure gauges

Procedure:

- **Initial Vacuum:** After the poles are conditioned and in the cylinder, apply an initial vacuum of not less than 22 inches of Hg for at least 30 minutes to remove air from the wood cells.
- **Filling the Cylinder:** While maintaining the vacuum, introduce **creosote**, heated to a temperature between 180°F and 210°F (82°C to 99°C), into the cylinder until it is completely

filled.

- **Pressure Application:** Once the cylinder is full, apply hydraulic pressure, gradually increasing it to a range of 100 to 200 psi. The specific pressure will depend on the wood species and its resistance to penetration. Maintain this pressure until the desired **creosote** absorption is achieved, which is determined by monitoring the volume of preservative forced into the wood.
- **Pressure Release and Drain:** After the pressure period, release the pressure and pump the excess **creosote** from the cylinder back to the storage tank.
- **Final Vacuum:** Apply a final vacuum for a short period to remove excess surface **creosote** and minimize bleeding after treatment.
- **Unloading:** Release the vacuum and unload the treated poles from the cylinder.

## Protocol 3: Determination of Creosote Retention and Penetration

**Objective:** To quantify the amount of **creosote** retained in the treated wood and measure the depth of its penetration, ensuring compliance with AWWA standards.

### A. Determination of **Creosote** Retention (Adapted from AWWA Standard A6)

Apparatus:

- Increment borer
- Extraction apparatus (Soxhlet or similar)
- Xylene solvent
- Oven
- Analytical balance

Procedure:

- **Sample Collection:** Take a representative number of core borings from the "assay zone" of the treated poles as specified in AWWA Standard U1 (e.g., 0.5 to 2.0 inches for Southern Pine).
- **Extraction:** Place the wood borings in the extraction thimble of the Soxhlet apparatus.
- **Solvent Extraction:** Extract the **creosote** from the wood using xylene as the solvent. The extraction is run for a period sufficient to ensure complete removal of the preservative, typically several hours.
- **Drying:** After extraction, oven-dry the wood borings to a constant weight at 105°C.
- **Calculation:** The **creosote** retention is calculated based on the difference in the weight of the borings before and after extraction and the volume of the wood sample. The result is expressed in pounds per cubic foot (pcf).

#### B. Determination of **Creosote** Penetration

##### Apparatus:

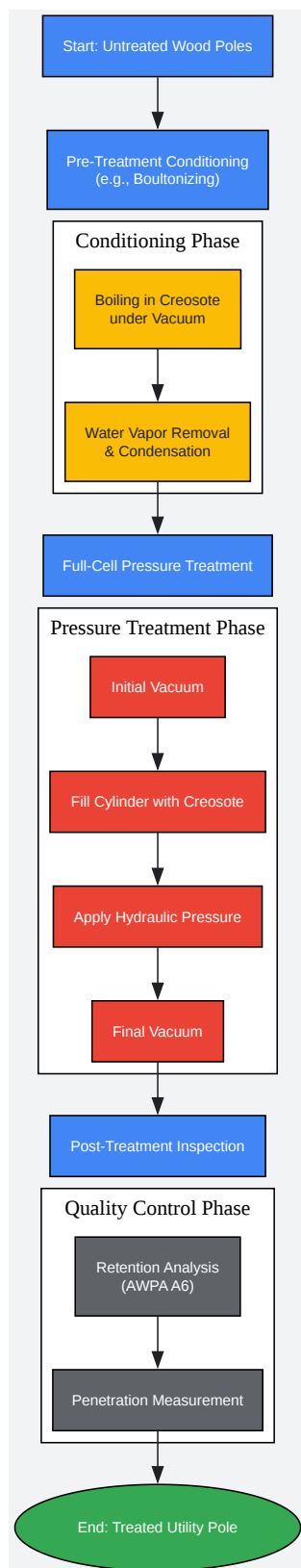
- Increment borer
- Ruler or calibrated probe
- A suitable indicator may be used to enhance the visibility of the **creosote**.

##### Procedure:

- **Sample Collection:** Extract core borings from the treated poles at locations specified in AWWA Standard T1.
- **Visual Measurement:** Visually measure the depth of **creosote** penetration from the outer surface of the core. The demarcation between treated and untreated wood is typically distinct.
- **Verification:** Compare the measured penetration depth with the requirements outlined in AWWA Standard U1 for the specific wood species. For sapwood penetration, the percentage of sapwood penetrated is also calculated and compared to the standard.

# Mandatory Visualizations

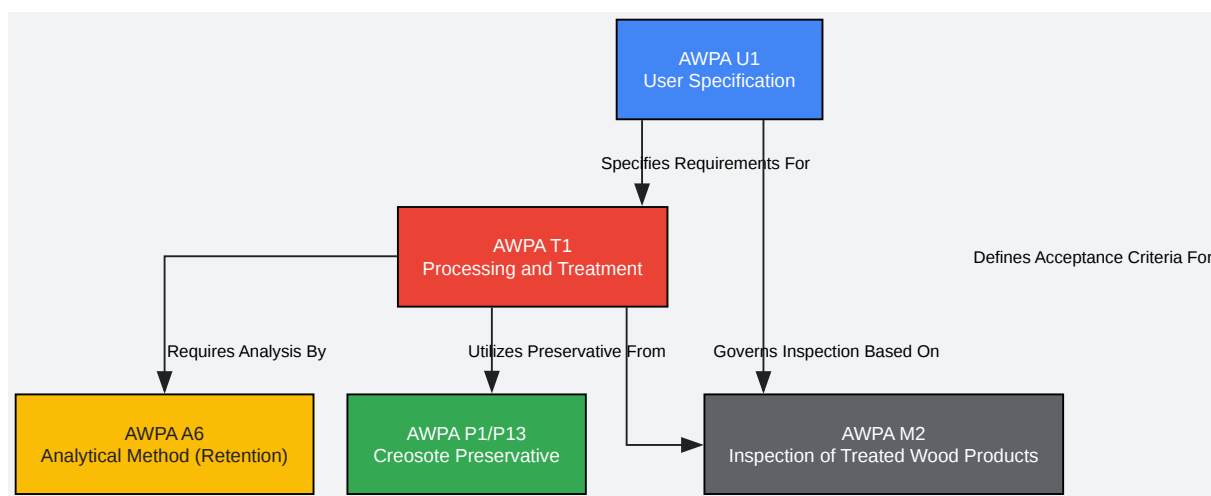
## Creosote Treatment Workflow



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Caption: Workflow for **Creosote** Treatment of Utility Poles.

## Logical Relationship of AWP Standards in Creosote Treatment



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